

Application of Poly(isononyl acrylate) in Sealants: Application Notes and Protocols

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Compound of Interest

Compound Name: Isononyl acrylate

Cat. No.: B1593626

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Introduction

Poly(**isononyl acrylate**) (PINA) is a versatile acrylate polymer that is increasingly utilized in the formulation of high-performance sealants. Its unique molecular structure, characterized by a branched isononyl ester group, imparts a range of desirable properties to sealant compositions. Primarily, the low glass transition temperature (T_g) of PINA, typically around -58°C , ensures that the resulting sealant remains flexible even at low temperatures, preventing cracking and adhesion failure.[1] This inherent flexibility, combined with good adhesion to a variety of substrates and excellent weather resistance, makes PINA a valuable component in the development of durable and long-lasting sealants for construction, automotive, and other industrial applications.[2]

This document provides detailed application notes, experimental protocols, and performance data related to the use of poly(**isononyl acrylate**) in sealant formulations.

Key Properties and Applications

Poly(**isononyl acrylate**) is a key monomer in the production of acrylic polymers and resins used in sealants.[2] Its primary function is to enhance the flexibility, adhesion, and weatherability of the final product. The branched structure of the isononyl group contributes to a low T_g , which is a critical factor for maintaining elasticity in a wide range of temperatures.

Table 1: Typical Properties of **Isononyl Acrylate** Monomer

Property	Value	Reference
Molecular Formula	C12H22O2	
Molecular Weight	198.31 g/mol	
Glass Transition Temperature (Tg)	-58 °C	[1]
Appearance	Colorless to Almost Colorless Clear Liquid	
Specific Gravity (20/20)	0.89	
Refractive Index	1.44	

The advantageous properties of PINA lead to its use in various sealant applications, including:

- Construction: Sealing joints in buildings, windows, and door frames.
- Automotive: Sealing and bonding applications in vehicle manufacturing and repair.
- Industrial: General-purpose sealing where flexibility and durability are required.

Performance Data

While specific performance data for sealants composed solely of poly(**isononyl acrylate**) is not readily available in public literature, the inclusion of **isononyl acrylate** in acrylic sealant formulations is known to significantly enhance their mechanical properties. The following table presents typical performance characteristics of high-performance acrylic sealants, which often contain **isononyl acrylate** or similar long-chain acrylates to achieve these properties.

Table 2: Typical Performance Data of High-Performance Acrylic Sealants

Property	Test Method	Typical Value Range
Mechanical Properties		
Peel Strength	ASTM C794	1.0 - 3.0 N/mm
Elongation at Break	ASTM D412	300 - 600%
Tensile Strength	ASTM D412	0.5 - 1.5 MPa
Shore A Hardness	ASTM C661	20 - 40
Rheological Properties		
Viscosity	(Brookfield RVT, Spindle 7, 20 rpm)	100 - 300 Pa·s
Adhesion and Cohesion		
Adhesion-in-Peel (Concrete)	ASTM C794	Excellent
Adhesion-in-Peel (Aluminum)	ASTM C794	Excellent
Cohesion/Adhesion	ASTM C719	±25% joint movement

Experimental Protocols

Protocol 1: Synthesis of Poly(isononyl acrylate) Emulsion for Sealant Application

This protocol describes a general procedure for the synthesis of a poly(**isononyl acrylate**) emulsion via semi-continuous emulsion polymerization. This method allows for good control over the polymerization process and the final properties of the latex.

Materials:

- **Isononyl acrylate** (INA), monomer
- Methyl methacrylate (MMA), co-monomer
- Acrylic acid (AA), functional monomer

- Sodium dodecyl sulfate (SDS), anionic surfactant
- Ammonium persulfate (APS), initiator
- Sodium bicarbonate (NaHCO₃), buffer
- Deionized water

Equipment:

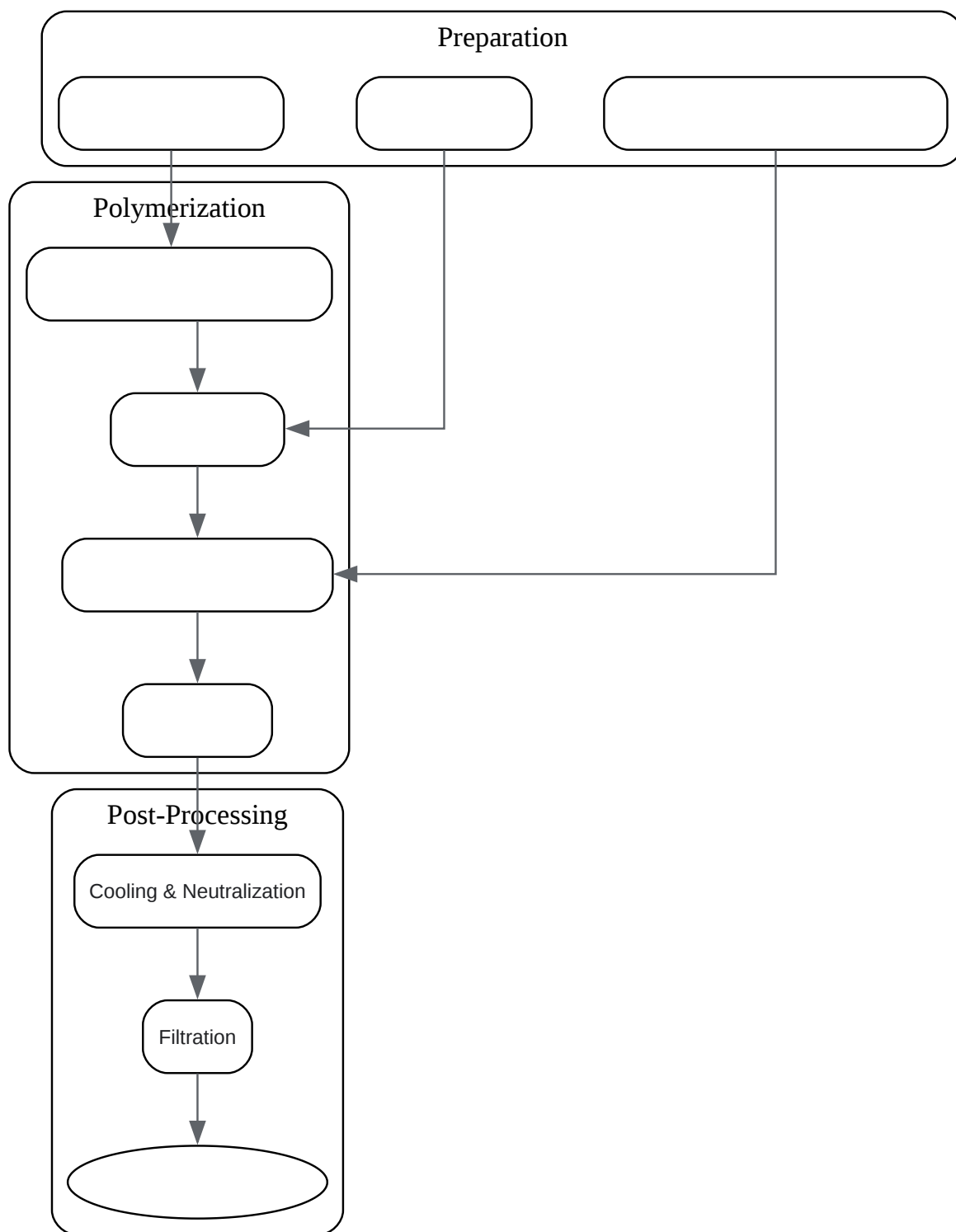
- Jacketed glass reactor with a mechanical stirrer, reflux condenser, thermometer, and nitrogen inlet/outlet
- Monomer and initiator feed pumps
- Heating and cooling circulator

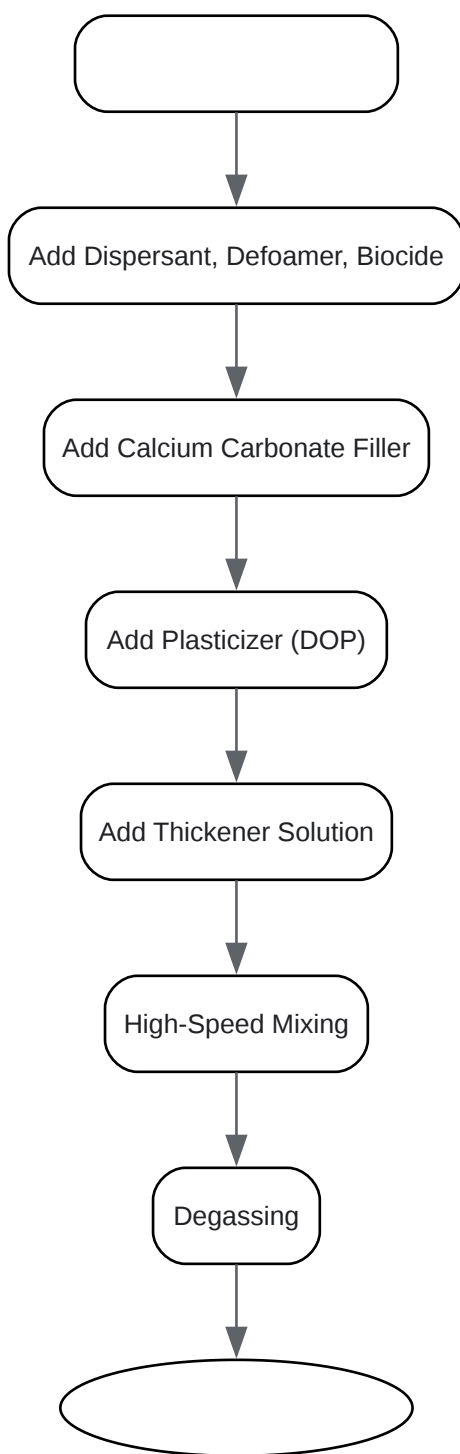
Procedure:

- Initial Charge: To the reactor, add 40% of the total deionized water and 5% of the total surfactant (SDS).
- Nitrogen Purge: Purge the reactor with nitrogen for 30 minutes to remove oxygen. Maintain a nitrogen blanket throughout the reaction.
- Heating: Heat the reactor contents to 75-80°C with continuous stirring.
- Initiator Addition: Dissolve the initiator (APS) in a small amount of deionized water and add it to the reactor.
- Monomer Pre-emulsion Preparation: In a separate vessel, prepare a pre-emulsion by mixing the remaining deionized water, surfactant, **isononyl acrylate**, methyl methacrylate, and acrylic acid. Agitate to form a stable emulsion.
- Monomer Feed: Once the reactor temperature is stable, begin the continuous feed of the monomer pre-emulsion into the reactor over a period of 3-4 hours.
- Polymerization: Maintain the reaction temperature at 80-85°C during the monomer feed.

- Post-reaction: After the monomer feed is complete, continue stirring at the reaction temperature for an additional 1-2 hours to ensure complete monomer conversion.
- Cooling and Neutralization: Cool the reactor to room temperature. Adjust the pH of the latex to 7.0-8.0 with a suitable neutralizing agent (e.g., ammonium hydroxide).
- Filtration: Filter the resulting latex through a 100-mesh screen to remove any coagulum.

Diagram 1: Experimental Workflow for Poly(**isononyl acrylate**) Emulsion Synthesis







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- 1. Isononyl acrylate | Alkyl | Chemical products | Business Products | Osaka Organic Chemical Industry Ltd. [ooc.co.jp]
- 2. introspectivemarketresearch.com [introspectivemarketresearch.com]
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